Technical Guide: Chemical Properties and Reactivity of 2-Ethoxy-2-oxazoline

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Compound of Interest	
Compound Name:	*2-Ethoxy-4,5-dihydro-1,3-oxazole*
CAS No.:	*4075-55-2*
Cat. No.:	*B3190291*

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Executive Summary

2-Ethoxy-2-oxazoline is a versatile heterocyclic building block characterized by its cyclic imidate structure. Unlike its 2-alkyl analogs, the presence of the exocyclic oxygen at the C2 position destabilizes the ring toward nucleophilic attack and rearrangement. It serves three primary roles in research and drug development:

- Precursor to 2-Aminooxazolines: A key intermediate for synthesizing cyclic guanidines and bioactive heterocycles via aminolysis.
- Functional Monomer: Used in Cationic Ring-Opening Polymerization (CROP) to generate poly(N-ethoxycarbonyl ethylenimine), though high molecular weights are difficult to achieve due to intrinsic chain transfer.[1][2][3]
- Isomerization Substrate: Undergoes catalytic rearrangement to form N-substituted 2-oxazolidinones.

Structural & Physical Properties[4]

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Property	Data	Notes
IUPAC Name	2-Ethoxy-4,5-dihydro-1,3-oxazole	
CAS Number	10431-79-5	Distinct from 2-ethyl-2-oxazoline (10431-98-8).
Molecular Formula	C H NO	
Molecular Weight	115.13 g/mol	
Boiling Point	~145–150 °C (at 760 mmHg)	Often distilled under reduced pressure.
Density	~1.05 g/mL	
Solubility	Soluble in polar organic solvents (MeCN, DCM, THF).	Hydrolyzes rapidly in water/acidic media.
Stability	Moisture Sensitive	Must be stored under inert atmosphere (Ar/N) at <4°C.

Structural Analysis

The molecule features a double bond between N3 and C2, with an ethoxy group attached to C2. This imidate functionality (

) renders the C2 carbon highly electrophilic.

- Basicity: Less basic than 2-alkyl-2-oxazolines due to the electron-withdrawing ethoxy group.
- Nucleophilicity: The nitrogen atom is nucleophilic, initiating polymerization with alkylating agents.

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Synthesis of 2-Ethoxy-2-oxazoline[2][3][5][6][7][8][9][10]

The most reliable synthesis utilizes 2-aminoethanol and tetraethyl orthocarbonate. This method avoids the use of toxic cyanogen halides.

Experimental Protocol: Orthocarbonate Route

Reagents:

- 2-Aminoethanol (1.0 eq)
- Tetraethyl orthocarbonate (1.05 eq)
- Catalyst: Acetic acid (glacial, 2-3 mol%)

Workflow:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, a thermometer, and a distillation head (Vigreux column recommended).
- Addition: Charge the flask with 2-aminoethanol and tetraethyl orthocarbonate under nitrogen flow. Add acetic acid.
- Heating: Heat the mixture gradually to 80–100 °C. Ethanol is generated as a byproduct.
- Distillation (Step 1): Distill off the ethanol byproduct continuously to drive the equilibrium forward.
- Cyclization: Raise temperature to 120–130 °C to complete the cyclization.
- Purification: Apply vacuum (approx. 10–20 mbar) and fractionally distill the product. 2-Ethoxy-2-oxazoline typically distills as a clear, colorless liquid.
- Storage: Store immediately over activated 4Å molecular sieves under argon.

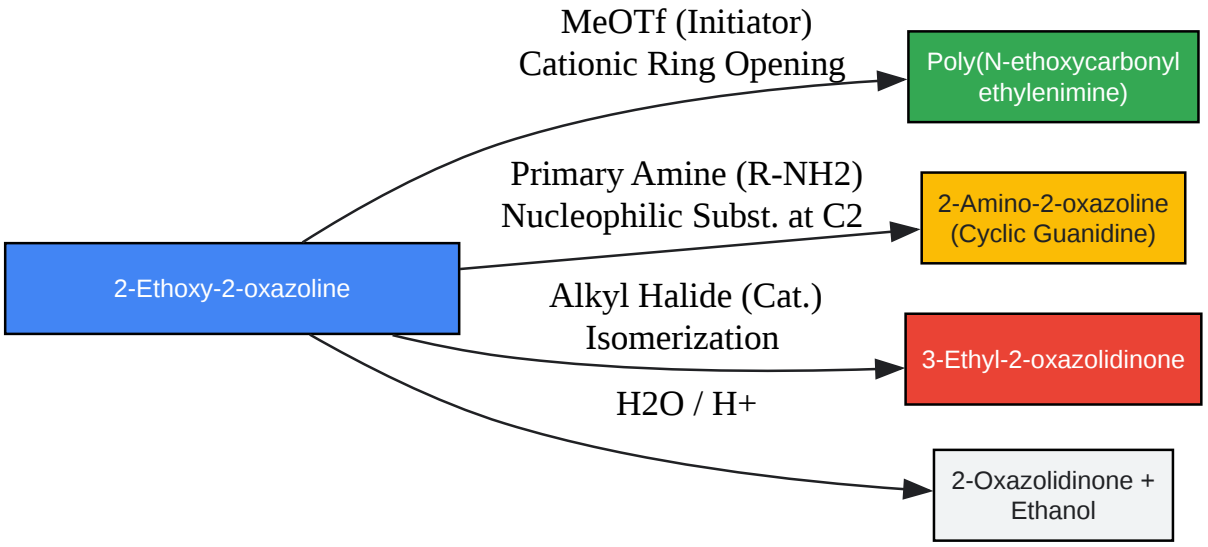
Mechanism: The amine attacks the orthocarbonate, displacing ethanol. Subsequent intramolecular nucleophilic attack by the hydroxyl group on the imidate intermediate closes the

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ring, releasing further ethanol.

Reactivity Profile

The reactivity of 2-ethoxy-2-oxazoline is defined by the competition between ring opening (C5 attack) and substitution (C2 attack).



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Figure 1: Divergent reactivity pathways of 2-ethoxy-2-oxazoline.

Aminolysis: Synthesis of 2-Aminooxazolines

Reaction with primary or secondary amines displaces the ethoxy group. This is a "substitution-retention" pathway where the ring remains intact.

- Conditions: Reflux in ethanol or toluene.
- Product: 2-(Alkylamino)-2-oxazoline.[4]
- Utility: These products are cyclic guanidine analogs, valuable in medicinal chemistry as adrenergic receptor ligands.

Cationic Ring-Opening Polymerization (CROP)

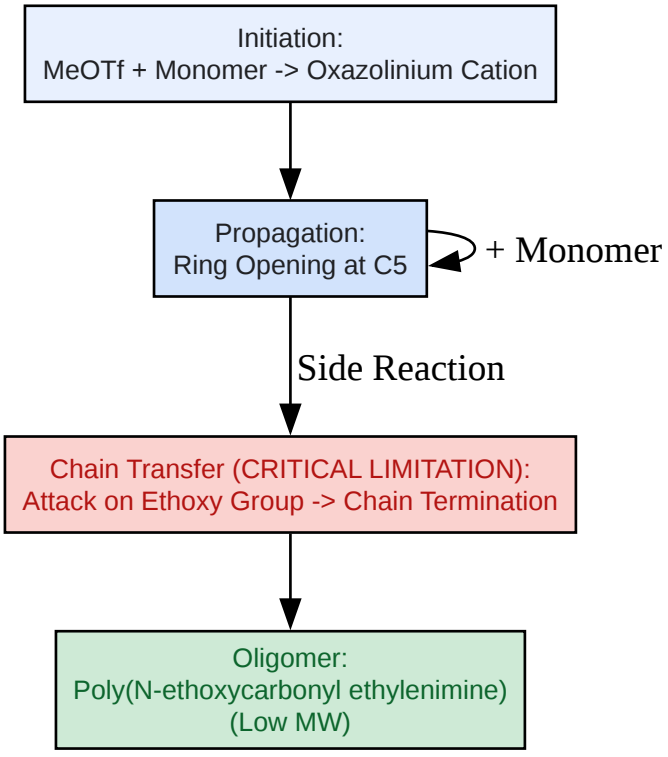
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Unlike 2-ethyl-2-oxazoline, the polymerization of the 2-ethoxy derivative is non-living and limited by chain transfer.[1][3]

Mechanism & Limitation: Initiation with Methyl Triflate (MeOTf) forms the oxazolinium cation. Propagation occurs via attack of the next monomer. However, the ethoxy group on the active chain end is susceptible to elimination or transfer, often terminating the chain at low degrees of polymerization (DP ~10–20).

Polymer Structure: The resulting polymer is Poly(N-ethoxycarbonyl ethylenimine) (also called poly(N-carboethoxy aziridine)).

- Hydrolysis of Polymer: Acidic hydrolysis of this polymer yields Polyethylenimine (PEI), but with loss of the carbamate side chain.



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Figure 2: CROP mechanism highlighting the chain transfer limitation specific to alkoxy-oxazolines.

Isomerization (The Chapman-Like Rearrangement)

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In the presence of catalytic alkyl halides (e.g., ethyl iodide) at elevated temperatures, 2-ethoxy-2-oxazoline does not polymerize but isomerizes to 3-ethyl-2-oxazolidinone.

- Mechanism: The nitrogen attacks the alkyl halide (alkylation), followed by the halide attacking the ethyl group of the ethoxy moiety (dealkylation), resulting in a net migration of the ethyl group from O to N.

Applications in Drug Development

Chiral Ligand Synthesis

Substituted 2-ethoxy-oxazolines (derived from chiral amino alcohols like valinol) are precursors to chiral bis(oxazoline) (BOX) ligands. The ethoxy group can be displaced by diamines to link two oxazoline rings, creating

-symmetric ligands for asymmetric catalysis.

Prodrug Linkers

The sensitivity of the cyclic iminocarbonate to hydrolysis makes it a candidate for pH-sensitive linkers. Under physiological pH (7.4), the ring is relatively stable, but in the acidic environment of endosomes (pH 5.0), hydrolysis to the acyclic carbamate occurs, potentially releasing a drug payload attached to the nitrogen.

References

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    - Key Finding: Establishes the polymerization mechanism and the chain-transfer limitation of 2-ethoxy-2-oxazoline compared to bulky analogs like 2-neopentyloxy-2-oxazoline.[2][3][5]
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- Key Finding: The authoritative review on the synthesis of 2-alkoxy-oxazolines

- Hamberger, A., et al. (2019). "Living Polymerization of 2-Ethylthio-2-oxazoline." Journal of the American Chemical Society, 141(32). Link[1]

  - Key Finding: Contrasts the living nature of thio-analogs with the chain-transfer issues of ethoxy-analogs.

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